

6-Phenoxyhexyl Bromide: Proper Disposal & Handling Procedures[1][2][3][4]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Phenoxyhexyl bromide

CAS No.: 51795-97-2

Cat. No.: B3023626

[Get Quote](#)

Executive Summary & Core Directive

This guide outlines the mandatory disposal protocols for **6-Phenoxyhexyl bromide** (also known as 1-bromo-6-phenoxyhexane). Unlike standard organic solvents, this compound contains a halogen (bromine) and an ether linkage, necessitating strict segregation from non-halogenated waste streams.

Immediate Action Required:

- Do NOT dispose of via sink/drain.[1] (High aquatic toxicity risk).[2]
- Do NOT mix with non-halogenated solvents (e.g., acetone, methanol) unless unavoidable during synthesis work-up.
- Segregate into Halogenated Organic Waste containers immediately.

Chemical Identification & Hazard Profile

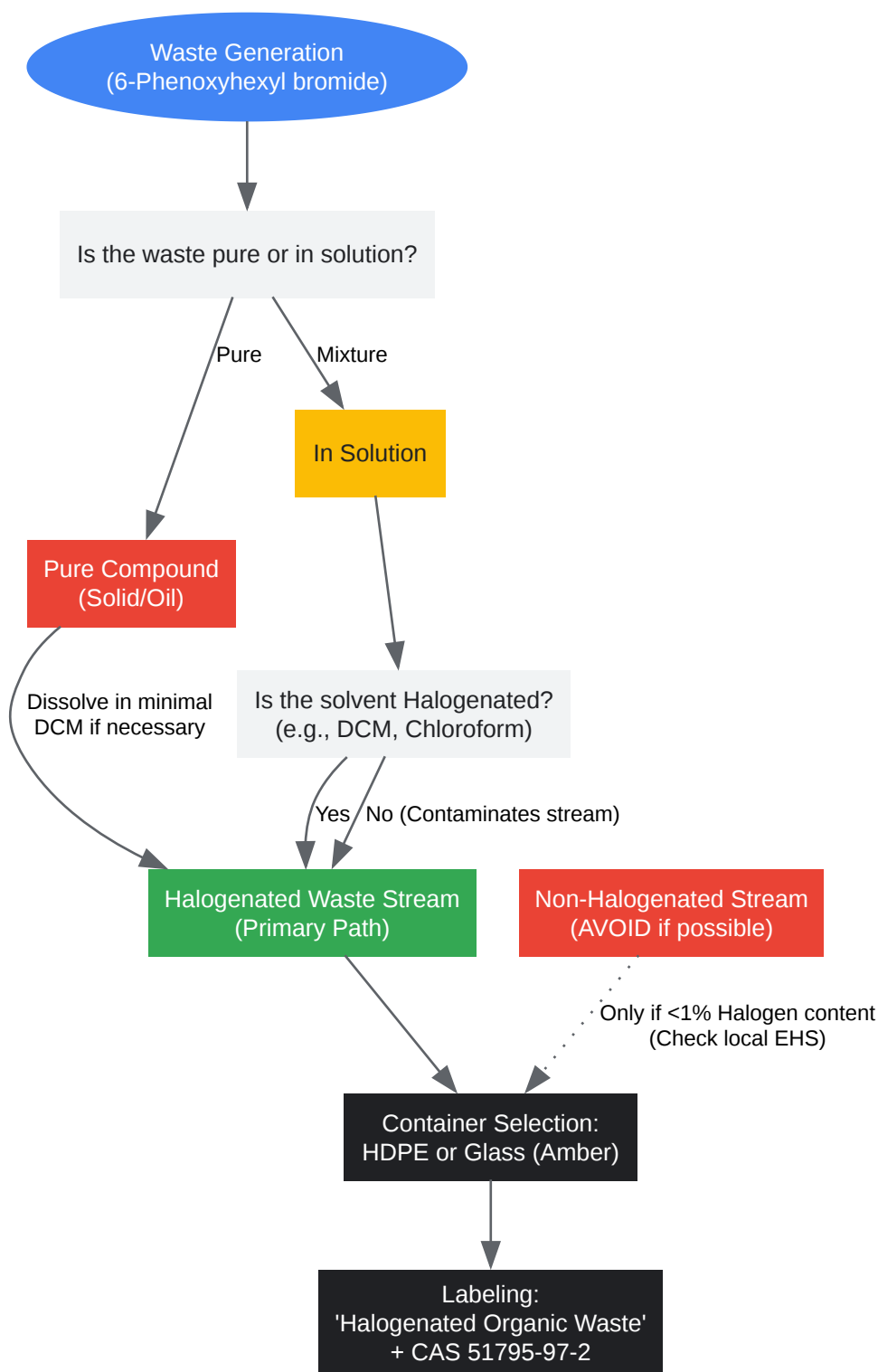
Understanding the molecular properties is the first step in safe disposal. This compound is an alkyl halide with a phenyl ether tail.

Property	Data	Relevance to Disposal
Chemical Name	6-Phenoxyhexyl bromide	Official manifest name
CAS Number	51795-97-2	Required for waste labeling
Molecular Formula	C ₁₂ H ₁₇ BrO	Contains Bromine (Halogenated)
Hazard Codes	H302, H413	Harmful if swallowed; Toxic to aquatic life
Flash Point	>110°C (Predicted)	Combustible (Class IIIB)
Reactivity	Electrophile	Reacts with strong nucleophiles/oxidizers

The "Why" Behind the Protocol: The presence of the bromine atom means that upon combustion (incineration), this molecule generates Hydrogen Bromide (HBr) gas. Standard incinerators designed for non-halogenated waste cannot neutralize this acidic gas, leading to equipment corrosion and toxic emissions. Therefore, it must be sent to a facility equipped with acid gas scrubbers.

Disposal Workflow Logic

The following decision matrix illustrates the critical decision points for researchers handling this compound.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for segregating **6-Phenoxyhexyl bromide** waste. Note that even if mixed with non-halogenated solvents, the presence of the bromide usually forces the entire

mixture into the Halogenated stream.

Step-by-Step Disposal Protocol

Phase 1: Segregation & Container Selection

Scientific Rationale: Alkyl bromides can permeate certain low-density plastics over time. The ether linkage is relatively stable, but the bromide is a leaving group that can react if stored improperly.

- Select Container:
 - Preferred: High-Density Polyethylene (HDPE) jerricans or Amber Glass bottles.
 - Avoid: Metal containers (unless lined), as potential hydrolysis to HBr can cause corrosion.
- Segregation:
 - Designate a specific carboy for "Halogenated Organics."
 - Crucial: Do not pour this waste into the "General Organic/Acetone" bin. Doing so reclassifies the entire container as halogenated, significantly increasing disposal costs for your facility.

Phase 2: Labeling & Documentation

Regulatory compliance requires accurate identification of the "Constituents of Concern."

- Tagging:
 - Apply a hazardous waste tag immediately upon the first addition of waste.
 - Check the box for "Halogenated."
 - Write the full chemical name: **6-Phenoxyhexyl bromide**.
 - List the solvent percentages (e.g., "Dichloromethane 90%, **6-Phenoxyhexyl bromide** 10%").

- Hazard Warnings:
 - Check "Toxic" (due to aquatic toxicity and potential systemic effects).[2]
 - Check "Irritant."

Phase 3: Handover

- Cap the container tightly.[3] Ensure the cap liner is intact (PTFE liners are best).
- Wipe the exterior of the container to remove any residue.
- Transport to your facility's Central Accumulation Area (CAA) using secondary containment (a rubber pail or cart with a lip).

Emergency Procedures: Spills & Exposure

In the event of a bench-top spill, immediate containment is necessary to prevent the compound from reaching drains.

Scenario	Action Protocol
Minor Spill (<50 mL)	1. Evacuate immediate area. 2. Don PPE (Nitrile gloves, goggles). 3. Absorb with Vermiculite or Sand. 4. Scoop into a wide-mouth jar labeled "Hazardous Waste - Debris".
Major Spill (>50 mL)	1. Alert EHS immediately. 2. Do not attempt cleanup if vapors are strong. 3. Ventilate the room if safe to do so.[2]
Skin Contact	Wash with soap and water for 15 minutes. The lipophilic nature of the phenoxy chain facilitates skin absorption; do not use solvents (ethanol) to wash skin, as this enhances absorption.

References

- Sigma-Aldrich. (n.d.).[2] Safety Data Sheet for **6-Phenoxyhexyl bromide**. Retrieved from

- U.S. Environmental Protection Agency (EPA). (n.d.). Hazardous Waste Listings & Characteristics. Retrieved from
- ChemicalBook. (2022). **6-Phenoxyhexyl bromide** Properties and Safety. Retrieved from
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [2. sigmaaldrich.cn](https://www.sigmaaldrich.com) [[sigmaaldrich.cn](https://www.sigmaaldrich.com)]
- [3. aksci.com](https://www.alksci.com) [[aksci.com](https://www.alksci.com)]
- To cite this document: BenchChem. [6-Phenoxyhexyl Bromide: Proper Disposal & Handling Procedures[1][2][3][4]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3023626/docs#6-phenoxyhexyl-bromide-proper-disposal-handling-procedures-1-2-3-4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)